

Dodecamethylpentasiloxane thermodynamic properties

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Compound of Interest

Compound Name: Dodecamethylpentasiloxane

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An In-depth Technical Guide to the Thermodynamic Properties of
Dodecamethylpentasiloxane

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dodecamethylpentasiloxane (CAS No. 141-63-9), often abbreviated as MD3M, is a linear organosiloxane compound.[1][2] It belongs to the family of polydimethylsiloxanes (PDMS) and is characterized by a backbone of five silicon atoms linked by oxygen atoms, with methyl groups attached to each silicon atom.[3] Its chemical formula is $C_{12}H_{36}O_4Si_5$. [1][4][5] Due to its chemical inertness, thermal stability, low surface tension, and low viscosity that remains relatively constant over a wide temperature range, **dodecamethylpentasiloxane** is utilized in various industrial and scientific applications.[6][7] These include its use as a basis for silicone oils and fluids designed for extreme temperatures, a foam suppressant, a high-performance lubricant, and in personal care products.[2][6][7] A thorough understanding of its thermodynamic properties is crucial for process design, optimization, and modeling in fields ranging from chemical engineering to materials science and drug development.[8][9]

This guide provides a comprehensive overview of the core thermodynamic properties of **dodecamethylpentasiloxane**, presenting quantitative data in structured tables, detailing experimental methodologies for property determination, and illustrating key relationships and workflows through diagrams.

Quantitative Thermodynamic Data

The following tables summarize the key physical and thermodynamic properties of **dodecamethylpentasiloxane** compiled from various sources.

Table 1: General Physical Properties

Property	Value	Conditions	Source(s)
Molecular Weight	384.84 g/mol	-	[1] [6] [10]
Boiling Point	229 - 230 °C	710 - 760 mmHg	[2] [4] [6] [11]
Melting Point	-80 to -81 °C	-	[2] [4] [6] [11]
Density	0.8755 g/cm ³	20 °C	[4] [6]
0.875 g/mL	25 °C	[2] [11]	
Refractive Index (nD)	1.3925	20 °C	[2] [4] [6]
1.392	20 °C		

Table 2: Thermodynamic Properties

Property	Value	Conditions	Source(s)
Heat of Vaporization	50.3 kJ/mol	-	[4]
Vapor Pressure	4.50 x 10 ⁻² mm Hg (extrapolated)	25 °C	[4]
< 1 mm Hg	20 °C	[11][12]	
3 mm Hg	91 °C	[13]	
7.8 Pa	25 °C	[10]	
Kinematic Viscosity	2.06 cSt	25 °C	
1.8 - 2.2 mm ² /s	25 °C	[14]	[13]
Surface Tension	18.7 dynes/cm	-	[15]
Thermal Conductivity	0.00026 gcal/cm·sec·°C	-	[15]
Dielectric Constant	2.45	-	[15]
2.5	20 °C	[12]	
Log Kow (Octanol/Water Partition Coefficient)	9.41	25 °C	

Experimental Protocols

Accurate determination of thermodynamic properties relies on precise experimental methodologies. The following protocols are based on modern techniques used for characterizing siloxanes and similar fluids.[9][16]

Density Measurement (Vibrating Tube Densitometer)

The density of liquid **dodecamethylpentasiloxane** can be measured over a range of temperatures and pressures using a high-precision vibrating tube densimeter (e.g., Anton Paar DMA HPM).[9][16] This method is widely adopted for its accuracy.[9][16]

Methodology:

- **Sample Preparation:** The siloxane sample is first degassed to remove any dissolved gases, particularly water, which could affect density measurements. This is typically achieved by keeping the fluid under vacuum at ambient temperature for an extended period (e.g., 24 hours).[\[9\]](#)[\[16\]](#)
- **Apparatus and Calibration:** A vibrating U-tube densimeter is used. The instrument measures the oscillation period of the U-tube filled with the sample fluid. This period is directly related to the density of the fluid. The apparatus is calibrated using fluids of well-known density, such as water and nitrogen, under vacuum.
- **Measurement Procedure:**
 - The evacuated measurement cell is filled with the degassed **dodecamethylpentasiloxane** sample.[\[9\]](#)[\[16\]](#)
 - The densimeter is enclosed in a liquid jacket connected to an external thermostat to maintain a stable measurement temperature, typically within ± 0.01 K.[\[9\]](#)[\[16\]](#)
 - A hand pump and a pressure transducer are used to set and measure the pressure within the cell, with uncertainties typically around 0.04 MPa.[\[9\]](#)[\[16\]](#)[\[17\]](#)
 - Measurements are taken along various isotherms (constant temperature) across a desired pressure range (e.g., up to 100 MPa).[\[9\]](#)[\[16\]](#)
- **Data Analysis:** The density (ρ) is calculated from the oscillation period (τ) and material-specific constants of the instrument. The final density data is reported with an overall expanded uncertainty, which is typically below 0.11% for this method.[\[9\]](#)[\[17\]](#)

Speed of Sound Measurement (Pulse-Echo Technique)

The speed of sound, a key property for developing equations of state, is measured using a pulse-echo technique.[\[9\]](#)[\[16\]](#)

Methodology:

- Apparatus: The setup consists of an acoustic cell with a piezoelectric quartz crystal positioned between two reflectors at different known distances.^[16] The entire cell is placed within a pressure vessel equipped for precise temperature control.^[16]
- Measurement Procedure:
 - The quartz crystal is excited by a sinusoidal burst signal, emitting sound waves that travel through the fluid, reflect off the surfaces, and return to the crystal (which also acts as a receiver).^[16]
 - A high-resolution oscilloscope analyzes the received echo signals to determine the propagation time.^[16]
 - The speed of sound is calculated from the difference in path length to the two reflectors and the difference in the time of flight of the echoes.^[16]
- Calibration and Corrections: The system is calibrated using a reference fluid with a highly accurate known speed of sound, such as water. Corrections are applied to account for thermal expansion and pressure compression of the acoustic cell itself.^[16]

Visualizations

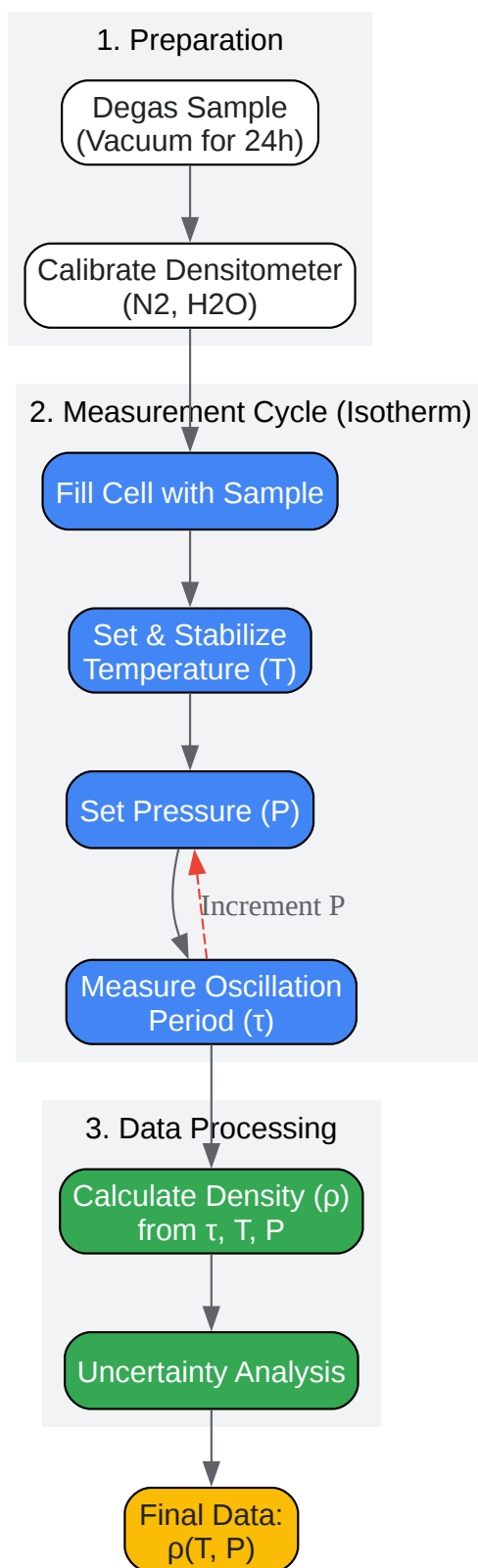
Logical Relationships of Thermodynamic Properties

The following diagram illustrates the fundamental relationships between various thermodynamic properties of a pure substance like **dodecamethylpentasiloxane**.



Experimental Workflow for Density Measurement

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Caption: Workflow for high-precision density measurement via vibrating tube densimetry.

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